

Application Notes: Methyl Chloroacetate in Williamson Ether Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylchloroacetate

Cat. No.: B8663774

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Introduction

The Williamson ether synthesis is a cornerstone reaction in organic chemistry for the formation of ethers from an organohalide and an alkoxide.^[1] Developed by Alexander Williamson in 1850, this SN₂ reaction remains one of the simplest and most versatile methods for preparing both symmetrical and asymmetrical ethers.^{[1][2]} Methyl chloroacetate (MCA), a bifunctional molecule featuring both an ester and a reactive primary alkyl chloride, serves as a valuable electrophile in this synthesis.^[3] Its use allows for the introduction of a carboxymethyl group onto an alcohol or phenol, yielding alkoxy- or aryloxyacetate esters. These products are important intermediates in the synthesis of pharmaceuticals, herbicides, and other fine chemicals.^{[4][5][6]}

Applications in Research and Drug Development

Methyl chloroacetate is a versatile chemical intermediate used across numerous industries, particularly in pharmaceutical and agrochemical synthesis.^[7]

- **Pharmaceutical Synthesis:** MCA is a key building block for various active pharmaceutical ingredients (APIs).^{[4][5]} The ether linkage and ester functionality it introduces can be found in a range of therapeutic agents. The reaction allows for the modification of hydroxyl-containing scaffolds to enhance properties like solubility, bioavailability, or target binding.
- **Agrochemical Production:** The phenoxyacetic acid structure, readily accessible via this method (followed by ester hydrolysis), is the core of several well-known herbicides, such as

2,4-D and 2,4,5-T.[6]

- General Organic Synthesis: Beyond specific applications, MCA is used to introduce the chloroacetyl group into molecules, which can then be further functionalized.[3] The resulting alkoxyacetate esters can be hydrolyzed to the corresponding carboxylic acids or participate in further reactions at the ester group.

Physicochemical Data

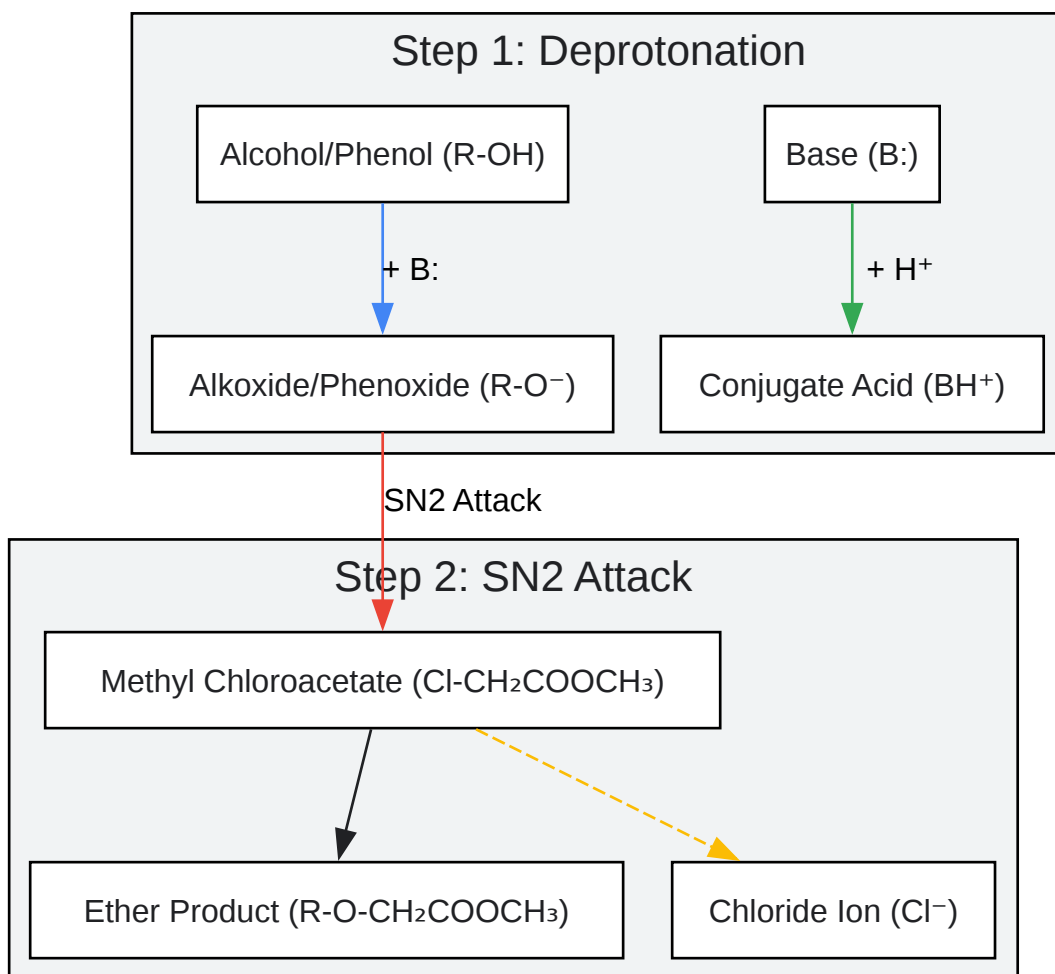
A summary of the key physical and chemical properties of methyl chloroacetate is provided below for reference in experimental design.

Property	Value
CAS Number	96-34-4[5]
Molecular Formula	C ₃ H ₅ ClO ₂ [8]
Molecular Weight	108.52 g/mol [5]
Appearance	Colorless liquid[5][8]
Odor	Sharp, pungent[4][5]
Boiling Point	129 °C[5]
Melting Point	-33 °C[5]
Density	1.238 g/cm ³ at 20°C[5]
Purity (Typical)	≥99.0%[4]

Reaction Mechanism and Experimental Workflow

The reaction proceeds via a standard SN₂ mechanism. First, a base is used to deprotonate the alcohol or phenol, forming a more nucleophilic alkoxide or phenoxide. This nucleophile then attacks the electrophilic carbon of methyl chloroacetate, displacing the chloride leaving group to form the ether product.

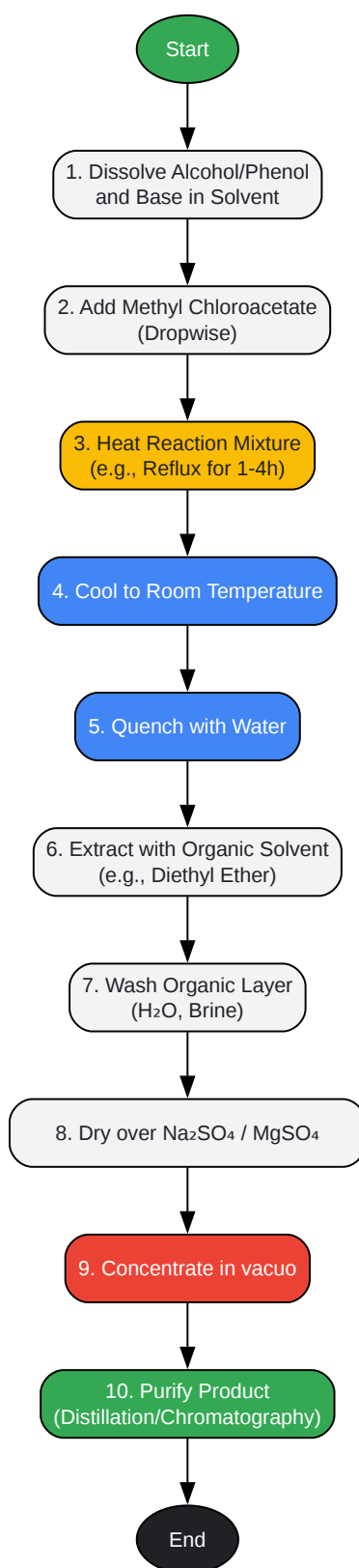
Williamson Ether Synthesis Mechanism

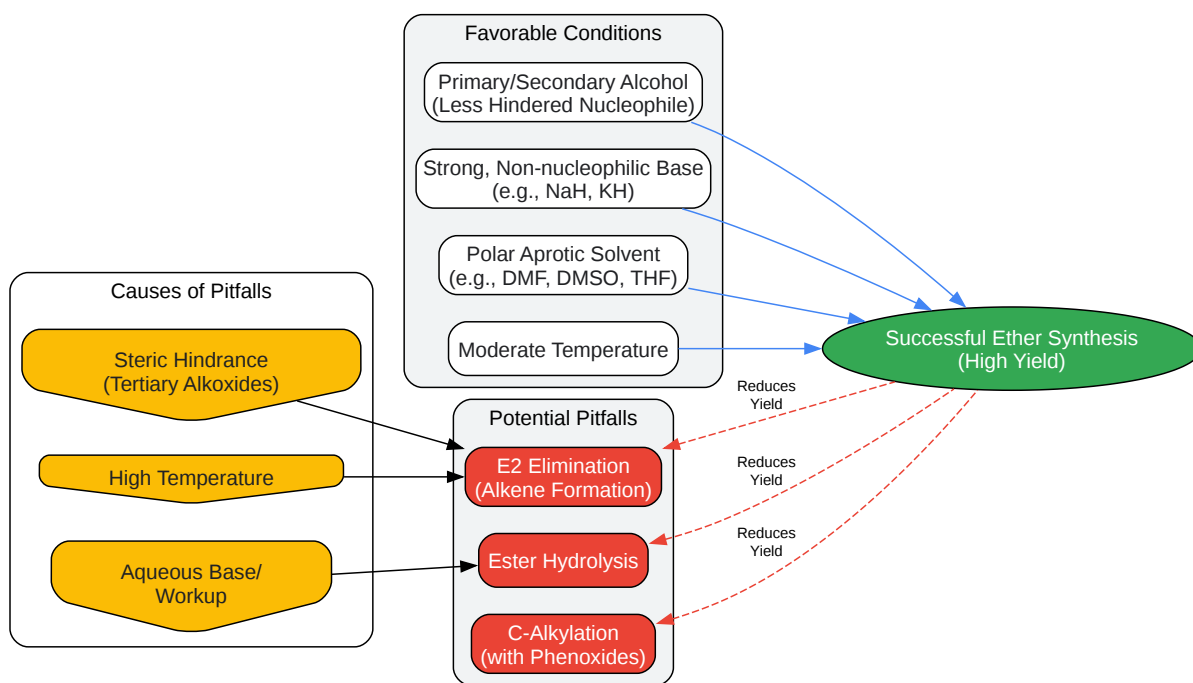


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Caption: General mechanism of the Williamson ether synthesis using an alcohol/phenol and methyl chloroacetate.

A typical experimental workflow involves the sequential addition of reagents, a reaction period under heat, and a standard aqueous workup to isolate the product.





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- To cite this document: BenchChem. [Application Notes: Methyl Chloroacetate in Williamson Ether Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8663774#using-methylchloroacetate-in-williamson-ether-synthesis-protocol]

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